

What is the chemical structure of 7-CH-dADP?

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Compound of Interest

Compound Name: 7-CH-dADP

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An In-depth Technical Guide to the Chemical Structure of **7-CH-dADP**

For Researchers, Scientists, and Drug Development Professionals

Introduction

7-CH-dADP, formally known as 7-Deaza-2'-deoxyadenosine-5'-O-diphosphate, is a synthetic analog of the endogenous nucleotide 2'-deoxyadenosine 5'-diphosphate (dADP).^{[1][2][3][4]} As a modified purine nucleotide, it serves as a valuable tool in biochemical and pharmacological research, particularly in the study of enzymes that utilize dADP as a substrate or regulator. The primary structural modification in **7-CH-dADP** is the substitution of the nitrogen atom at the 7-position of the adenine base with a carbon atom, creating a pyrrolo[2,3-d]pyrimidine core.^{[1][5]} This alteration significantly impacts the electronic properties and hydrogen bonding potential of the nucleobase without drastically changing its overall shape, making it an effective probe for investigating enzyme-substrate interactions and reaction mechanisms.

Chemical Structure and Nomenclature

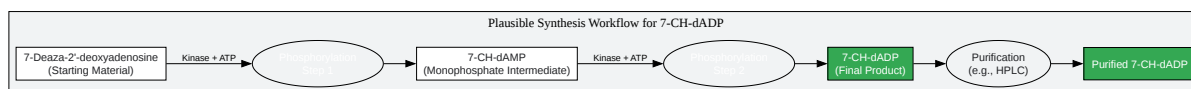
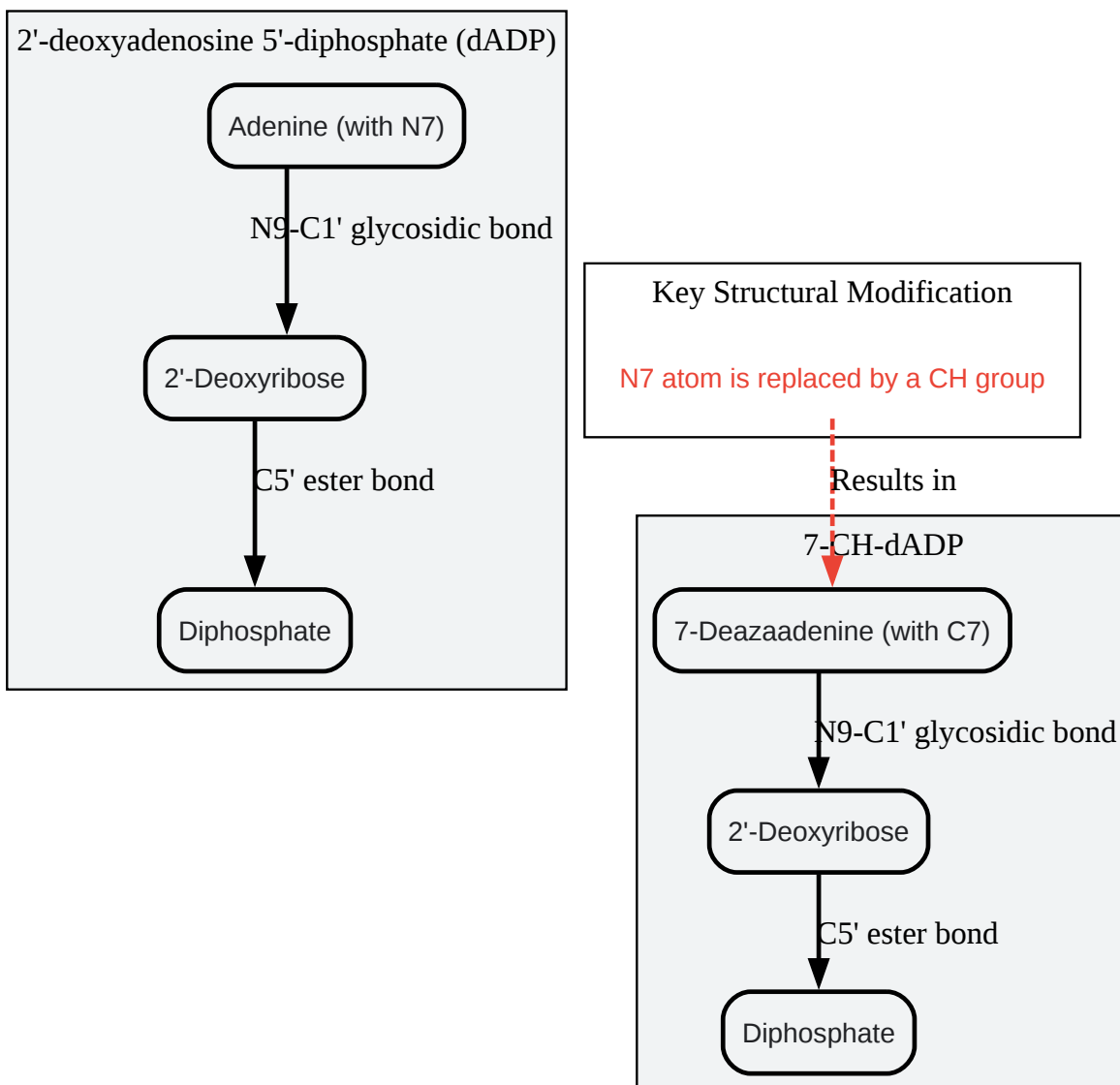
The core structure of **7-CH-dADP** consists of three key components:

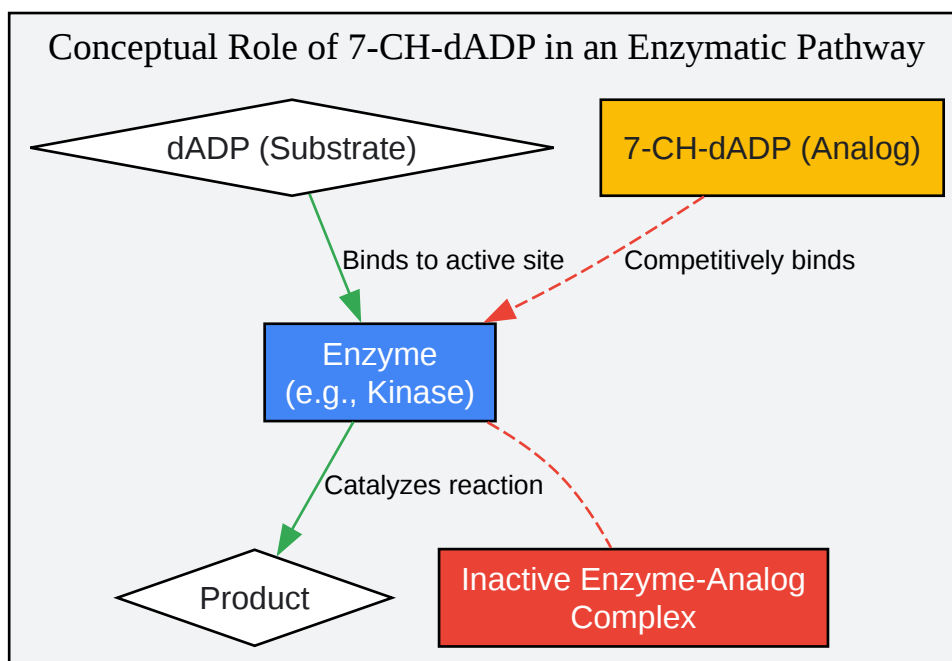
- A 7-deazaadenine base: This is a pyrrolo[2,3-d]pyrimidin-4-amine moiety where the N7 atom of the imidazole ring of adenine is replaced by a carbon atom.
- A 2'-deoxyribose sugar: A five-carbon sugar ring where the hydroxyl group at the 2' position is absent, characteristic of deoxyribonucleotides.

- A diphosphate group: Two phosphate units are attached to the 5' position of the deoxyribose sugar via an ester linkage.

The formal chemical name is 7-[2-deoxy-5-O-[hydroxy(phosphonooxy)phosphinyl]-β-D-erythro-pentofuranosyl]-7H-pyrrolo[2,3-d]pyrimidin-4-amine.^[1] It is also referred to by several synonyms, including 2'-Deoxytubercidin-5'-O-diphosphate and 5'-dTUDP.^[1]

Below is a diagram illustrating the structural comparison between the native 2'-deoxyadenosine 5'-diphosphate (dADP) and its 7-deaza analog, **7-CH-dADP**.





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